

Physical characteristics of 1-Chloro-2-(2-iodophenoxy)benzene

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Compound of Interest

Compound Name: 1-Chloro-2-(2-iodophenoxy)benzene

Cat. No.: B13892145

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An In-depth Technical Guide to the Physical Characteristics of 1-Chloro-2-iodobenzene

Senior Application Scientist Note: The initial query for "**1-Chloro-2-(2-iodophenoxy)benzene**" did not yield specific data. This guide focuses on the closely related and well-documented compound, 1-Chloro-2-iodobenzene (CAS No. 615-41-8), a key intermediate in organic synthesis. It is presumed that this is the compound of interest for researchers, scientists, and drug development professionals. This guide provides a comprehensive overview of its physical characteristics, supported by experimental data and established analytical protocols.

Introduction

1-Chloro-2-iodobenzene is a di-substituted aromatic hydrocarbon containing both chlorine and iodine atoms on a benzene ring. This unique substitution pattern makes it a valuable building block in the synthesis of more complex molecules, particularly in the fields of pharmaceuticals and materials science. The presence of two different halogens allows for selective functionalization through various cross-coupling reactions. A thorough understanding of its physical properties is paramount for its effective use in synthetic chemistry, ensuring proper handling, reaction optimization, and purification.

Molecular and Chemical Identity

A clear identification of 1-Chloro-2-iodobenzene is the first step in understanding its physical behavior. The fundamental identifiers for this compound are summarized in the table below.

Identifier	Value	Source
CAS Number	615-41-8	[1][2][3]
Molecular Formula	C ₆ H ₄ ClI	[1][3][4]
Molecular Weight	238.45 g/mol	[1][4]
IUPAC Name	1-chloro-2-iodobenzene	[3][4][5]
Synonyms	2-Chloriodobenzene, o-Chloriodobenzene, 2-Chlorophenyl iodide	[4][6]
InChI Key	MPEOPBCQHNNWFB-UHFFFAOYSA-N	[1][5][7]
SMILES	Clc1ccccc1I	[1][5][7]

Physicochemical Properties

The physicochemical properties of a compound dictate its behavior in various environments and are crucial for designing experimental setups, from reaction conditions to purification strategies.

Physical State and Appearance

At room temperature, 1-Chloro-2-iodobenzene exists as a colorless to yellow or green clear liquid.[5][8] Its physical state is a direct consequence of its relatively low melting point.

Key Physical Constants

The following table summarizes the key physical constants for 1-Chloro-2-iodobenzene. These values are critical for predicting its behavior under different temperature and pressure conditions.

Property	Value	Conditions	Source
Melting Point	1 °C	(lit.)	[1][2][8][9][10]
Boiling Point	234-235 °C	(lit.)	[1][2][10]
Density	1.952 g/mL	at 25 °C (lit.)	[1][2][10]
Refractive Index ($n_{20/D}$)	1.6334	(lit.)	[1][10]
Flash Point	112 °C	closed cup	[1][8]
Vapor Pressure	0.1 ± 0.4 mmHg	at 25°C	[9]

The high boiling point is indicative of strong intermolecular forces, likely dipole-dipole interactions and van der Waals forces, arising from the polar carbon-halogen bonds and the large, polarizable iodine atom.

Solubility

1-Chloro-2-iodobenzene is reported to be insoluble in water.[10] This is expected for a non-polar organic molecule. It is anticipated to be soluble in common organic solvents such as ethers, halogenated hydrocarbons, and aromatic solvents, a critical consideration for its use in synthesis and for purification techniques like liquid chromatography.

Structural and Spectroscopic Data

Spectroscopic data provides a fingerprint of the molecule, confirming its structure and purity.

Chemical Structure

The structure of 1-Chloro-2-iodobenzene is fundamental to understanding its reactivity and physical properties.

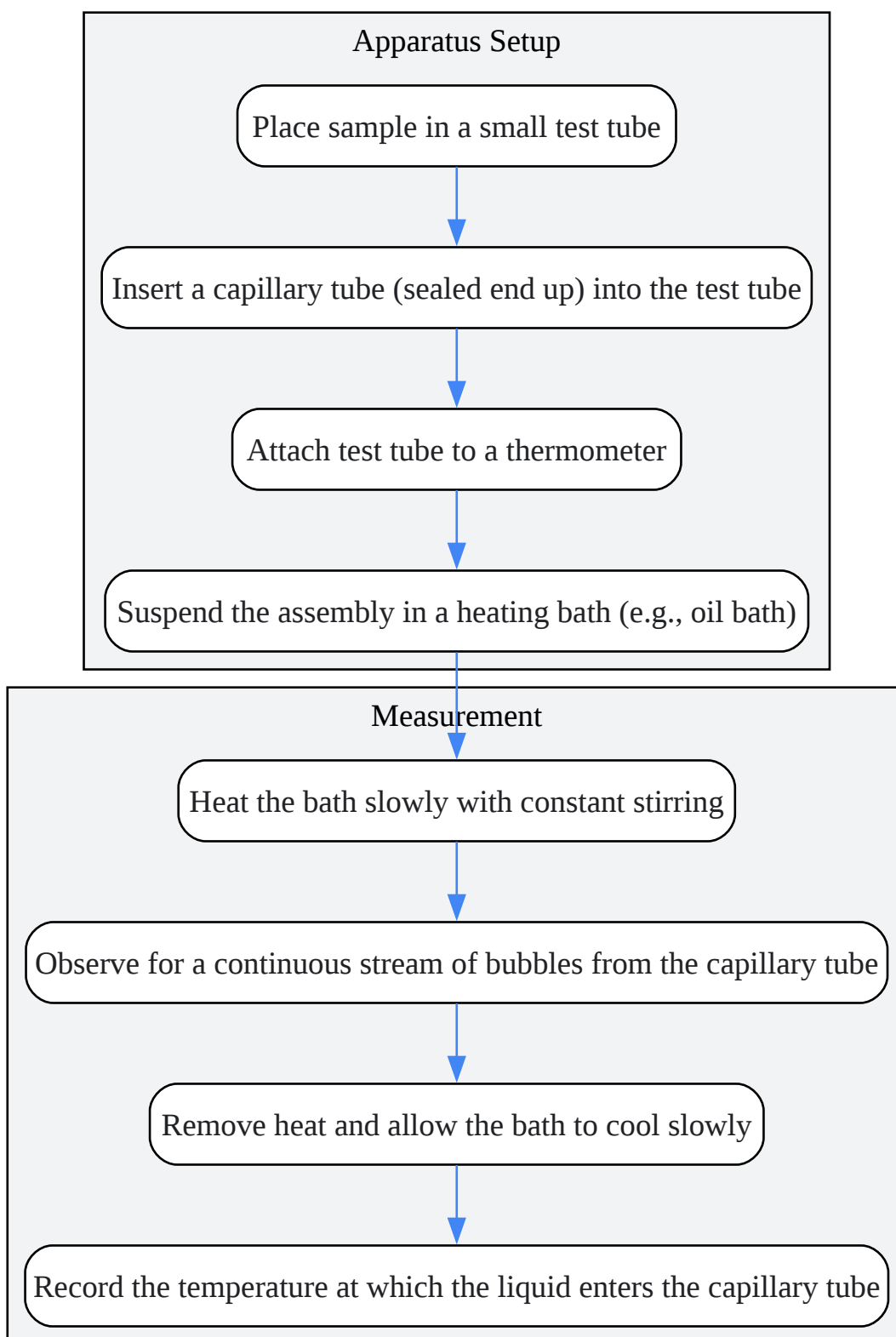
Caption: Chemical structure of 1-Chloro-2-iodobenzene.

Spectroscopic Data

- ¹H NMR (Proton Nuclear Magnetic Resonance): The ¹H NMR spectrum of 1-Chloro-2-iodobenzene in CDCl₃ shows distinct signals for the aromatic protons, providing confirmation of the substitution pattern.[7]
- Mass Spectrometry (MS): The mass spectrum of this compound shows a molecular ion peak corresponding to its molecular weight, confirming the elemental composition.[4]
- Infrared (IR) Spectroscopy: The IR spectrum displays characteristic absorption bands for C-H and C-C stretching and bending vibrations of the aromatic ring, as well as vibrations associated with the C-Cl and C-I bonds.[3]

Experimental Protocol: Determination of Boiling Point

The boiling point is a fundamental physical property that is indicative of a substance's volatility and purity. The following is a generalized protocol for its determination.



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Caption: Workflow for boiling point determination.

Causality in Protocol:

- **Slow Heating:** Ensures thermal equilibrium between the heating bath, the sample, and the thermometer, leading to an accurate reading.
- **Continuous Bubbles:** Indicates that the vapor pressure of the liquid equals the atmospheric pressure.
- **Temperature at Liquid Re-entry:** This is the point where the external pressure is slightly greater than the vapor pressure of the liquid, providing a precise measurement of the boiling point.

Safety and Handling

1-Chloro-2-iodobenzene is associated with several hazards. It is crucial to handle this chemical with appropriate safety precautions.

- **GHS Hazard Statements:** H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).^{[1][3]}
- **Precautionary Statements:** P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P302 + P352 (IF ON SKIN: Wash with plenty of soap and water), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).^{[1][3]}
- **Personal Protective Equipment (PPE):** Eyeshields, gloves, and a suitable respirator are recommended.^[1]

Conclusion

This technical guide has provided a detailed overview of the core physical characteristics of 1-Chloro-2-iodobenzene. The data presented, from its fundamental identifiers to its spectroscopic and safety information, offers a solid foundation for researchers, scientists, and drug development professionals. A comprehensive understanding of these properties is essential for the safe and effective application of this versatile chemical intermediate in the laboratory and in industrial processes.

References

- Cheméo. (n.d.). Chemical Properties of Benzene, 1-chloro-2-iodo- (CAS 615-41-8). Retrieved from [[Link](#)]
- European Chemicals Agency. (2004, January 30). Benzene, 1-chloro-2-(chloromethyl)-. Retrieved from [[Link](#)]
- Chemsrvc. (2025, August 23). 1-Chloro-2-iodobenzene | CAS#:615-41-8. Retrieved from [[Link](#)]
- PubChem. (n.d.). 1-Chloro-2-(2-chloroethyl)benzene. Retrieved from [[Link](#)]
- ChemBK. (2024, April 10). 1-chloro-2-iodobenzene. Retrieved from [[Link](#)]
- CompTox Chemicals Dashboard, EPA. (2025, October 15). 1-Chloro-2-(phenylethynyl)benzene Properties. Retrieved from [[Link](#)]
- NIST. (n.d.). Benzene, 1-chloro-2-iodo-. Retrieved from [[Link](#)]

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Sources

- 1. 1-氯-2-碘苯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 2. 1-Chloro-2-iodobenzene | 615-41-8 [chemicalbook.com]
- 3. 1-Chloro-2-iodobenzene, 99%, Thermo Scientific™ | Fisher Scientific [fishersci.ca]
- 4. Benzene, 1-chloro-2-iodo- [webbook.nist.gov]
- 5. 1-Chloro-2-iodobenzene, 99% 100 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 6. Benzene, 1-chloro-2-iodo- (CAS 615-41-8) - Chemical & Physical Properties by Cheméo [chemeo.com]

- [7. 1-Chloro-2-iodobenzene\(615-41-8\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [8. 1-Chloro-2-iodobenzene | 615-41-8 | TCI AMERICA \[tcichemicals.com\]](#)
- [9. 1-Chloro-2-iodobenzene | CAS#:615-41-8 | Chemsrvc \[chemsrc.com\]](#)
- [10. chembk.com \[chembk.com\]](#)
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